

## Safety and Hazard Profile of Cananga Oil

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### Compound of Interest

Compound Name: *Cananga oil*

Cat. No.: *B13385051*

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Before handling, it is essential to be aware of the hazards associated with **Cananga oil**. This information is typically found in the Safety Data Sheet (SDS).

Hazard Classification	Description
Physical Hazard	Combustible Liquid
Health Hazards	May be fatal if swallowed and enters airways (Aspiration Hazard)
Causes skin irritation and may cause an allergic skin reaction	
Causes serious eye irritation	
Suspected of damaging fertility or the unborn child	
Environmental Hazards	Harmful or toxic to aquatic life with long-lasting effects

## Step-by-Step Disposal Protocol for Cananga Oil

This protocol applies to unused, expired, or contaminated **Cananga oil** and materials contaminated with it. Under regulations like the Resource Conservation and Recovery Act (RCRA), chemical waste must be properly managed from generation to final disposal. Never dispose of **Cananga oil** down the drain or in regular trash.

## Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: Due to its flammability, toxicity, and environmental hazards, **Cananga oil** must be treated as hazardous waste.
- Segregate from Incompatibles: Store **Cananga oil** waste separately from incompatible materials, such as strong oxidizing agents, to prevent dangerous reactions.

## Step 2: Use of Appropriate Waste Containers

- Select a Compatible Container: Use a clean, leak-proof container made of a material chemically compatible with **Cananga oil**. The original container is often a suitable choice if it is in good condition.
- Secure Closure: Ensure the container has a tight-fitting, secure lid. Keep the container closed at all times except when adding waste.

## Step 3: Proper Labeling of Waste Containers

- Affix Hazardous Waste Label: Clearly label the container with the words "Hazardous Waste".
- Detail Contents: Specify the full chemical name ("**Cananga Oil**" or "Waste **Cananga Oil**") and list any other components if it's a mixture. Do not use abbreviations.
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## \*\*Step 4: Storage in a Satellite Accumulation Area

- To cite this document: BenchChem. [Safety and Hazard Profile of Cananga Oil]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13385051#cananga-oil-proper-disposal-procedures\]](https://www.benchchem.com/product/b13385051#cananga-oil-proper-disposal-procedures)

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